

N-(Butoxymethyl)acrylamide safety and handling precautions.

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Compound of Interest

Compound Name: *N-(Butoxymethyl)acrylamide*

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An In-depth Technical Guide to the Safe Handling of **N-(Butoxymethyl)acrylamide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **N-(Butoxymethyl)acrylamide** (CAS No. 1852-16-0), a versatile monomer used in polymer synthesis.^[1] Due to its hazardous properties, strict adherence to safety protocols is crucial to minimize risks in a laboratory or industrial setting.

Hazard Identification and Classification

N-(Butoxymethyl)acrylamide is classified as a hazardous chemical.^[2] It is a combustible liquid that is harmful if swallowed and may cause skin and eye irritation.^{[2][3]} There are significant long-term health risks, including the suspicion of causing genetic defects, cancer, and damage to the unborn child. It may also cause respiratory irritation and damage to organs, specifically the kidneys and liver, through prolonged or repeated exposure.^[2]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Germ Cell Mutagenicity	1B	H340: May cause genetic defects
Carcinogenicity	2	H351: Suspected of causing cancer
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation
Specific target organ toxicity (repeated exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure

Source: Fisher Scientific[2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **N-(Butoxymethyl)acrylamide** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C8H15NO2	[3][4]
Molecular Weight	157.21 g/mol	[3][4]
Appearance	Liquid	[4]
Boiling Point	281.2°C at 760 mmHg	
Flash Point	78 °C / 172.4 °F	
Vapor Pressure	0.00704 mmHg	[5]
Oral LD50 (rat)	1030 mg/kg	[5][6]

Safe Handling and Storage

Proper handling and storage procedures are paramount to prevent exposure and accidents.

Handling

- Ventilation: Use only in a well-ventilated area, preferably under a chemical fume hood.[2]
Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical safety goggles or a face shield, protective gloves, and clothing to prevent skin contact.[2][3]
[7]
- Avoid Contact: Do not get in eyes, on skin, or on clothing.[2] Avoid breathing mist, vapors, or spray.[2]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[2][3] Do not eat, drink, or smoke when using this product.[2][3]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[2][3] No smoking.[2][3] Take precautionary measures against static discharges.[2]

Storage

- Containers: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][3]

- Conditions to Avoid: Keep away from heat, sparks, and flame.[2] Incompatible products include strong oxidizing agents, peroxides, copper, acids, and bases.[2]
- Stability: Stable under normal conditions.[2] Hazardous polymerization may occur.[3][5]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are critical to minimize exposure.

Table 3: Exposure Controls and Personal Protective Equipment

Control Parameter	Recommendation
Engineering Controls	Use only under a chemical fume hood.[2] Ensure adequate ventilation, especially in confined areas.[2] Eyewash stations and safety showers must be close to the workstation location.[2]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] A face shield may be required in some situations.[3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2] Handle with gloves, which must be inspected prior to use. Use proper glove removal technique.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8] A vapor respirator is recommended.[3]
General Hygiene	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.

First Aid Measures

In case of exposure, immediate and appropriate first aid is crucial.

Table 4: First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[2] Remove contact lenses, if present and easy to do.[2] Get medical attention.[2]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes.[2] Remove and wash contaminated clothing before reuse.[2] If skin irritation occurs, get medical advice/attention.[2]
Inhalation	Remove to fresh air.[2] If not breathing, give artificial respiration.[2] Do not use mouth-to-mouth resuscitation.[2] Get medical attention.[2]
Ingestion	Do NOT induce vomiting.[2] Call a physician or poison control center immediately.[2] Rinse mouth.[3]

Fire-Fighting Measures

N-(Butoxymethyl)acrylamide is a combustible liquid.

Table 5: Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, alcohol-resistant foam.[2] Water mist may be used to cool closed containers.[2]
Unsuitable Extinguishing Media	No information available.
Specific Hazards	Combustible liquid.[2][3] Risk of ignition.[8] May polymerize explosively when heated or involved in a fire.[3] Containers may explode when heated.[3]
Protective Equipment	As in any fire, wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear.[2]

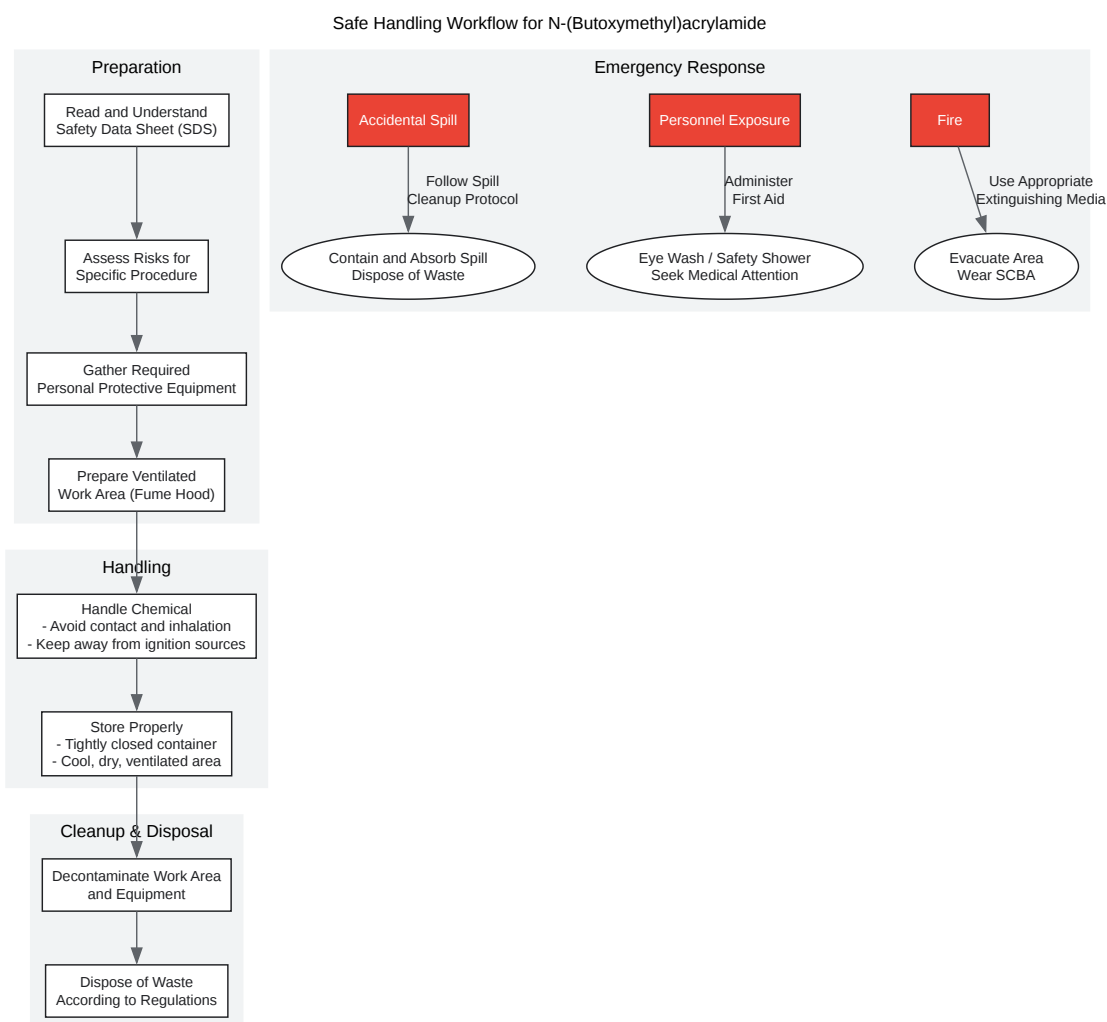
Accidental Release Measures

Prompt and safe cleanup of spills is essential to prevent environmental contamination and personnel exposure.

- Personal Precautions: Use personal protective equipment.[2][3] Remove all sources of ignition.[2][3] Avoid contact with skin, eyes, or clothing.[2] Ensure adequate ventilation.[3]
- Environmental Precautions: Prevent product from entering drains.[3] Avoid release to the environment.[2]
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[2][3] Keep in suitable, closed containers for disposal.[2] Take precautionary measures against static discharges.[2]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **N-(Butoxymethyl)acrylamide**.



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Caption: Logical workflow for **N-(Butoxymethyl)acrylamide** safety.

Disclaimer: This guide is intended for informational purposes only and should not be a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the most current Safety Data Sheet (SDS) for **N-(Butoxymethyl)acrylamide** before use.

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